Spectroscopic data for 3-Amino-9-fluorenone

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Amino-9-fluorenone*
CAS No.:	*6276-05-7*
Cat. No.:	*B181642*

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An In-Depth Technical Guide to the Spectroscopic Characterization of **3-Amino-9-fluorenone**

Prepared by: Gemini, Senior Application Scientist

Introduction

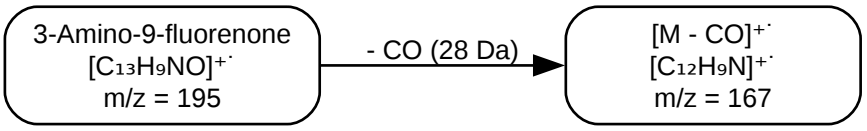
3-Amino-9-fluorenone is a key aromatic ketone and amino compound, belonging to the fluorenone derivative family. Its rigid, planar structure, combined with the electronic interplay between the electron-donating amino group and the electron-withdrawing carbonyl group, makes it a molecule of significant interest in materials science, medicinal chemistry, and organic synthesis.[1] As an intermediate, it serves as a building block for more complex molecules, including dyes and polymers.[1]

This guide provides a comprehensive overview of the core spectroscopic techniques used to identify and characterize **3-Amino-9-fluorenone**. As a Senior Application Scientist, the following sections are structured not merely as a data repository, but as a practical guide for researchers. We will delve into the causality behind the spectral features, provide field-tested experimental protocols, and present the data in a clear, accessible format. This self-validating approach ensures that researchers can confidently confirm the identity, purity, and structure of their synthesized or procured **3-Amino-9-fluorenone**.

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Molecular Structure and Atom Numbering

A clear and consistent atom numbering system is crucial for unambiguous spectral assignments, particularly in NMR spectroscopy. The structure and IUPAC-standard numbering for **3-Amino-9-fluorenone** are presented below. This numbering will be used for all subsequent spectral interpretations.



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Caption: Proposed primary fragmentation of **3-Amino-9-fluorenone** via loss of CO.

Conclusion

The structural elucidation of **3-Amino-9-fluorenone** is reliably achieved through a combination of modern spectroscopic techniques. NMR spectroscopy provides the definitive carbon-hydrogen framework, FT-IR confirms the presence of the key amine and ketone functional groups, UV-Vis spectroscopy characterizes the electronic properties of the conjugated system, and mass spectrometry verifies the molecular weight and elemental composition. The data and protocols presented in this guide offer a robust, self-validating framework for researchers to confirm the identity and purity of this important chemical compound, ensuring the integrity of their subsequent research and development activities.

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- To cite this document: BenchChem. [Spectroscopic data for 3-Amino-9-fluorenone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181642/docs#spectroscopic-data-for-3-amino-9-fluorenone]

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